

A Comprehensive Spectroscopic Guide to Cephalexin Hydrochloride Anhydrous for Pharmaceutical Analysis

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Compound of Interest

Compound Name:	Cephalexin hydrochloride anhydrous
CAS No.:	59695-59-9
Cat. No.:	B1243757

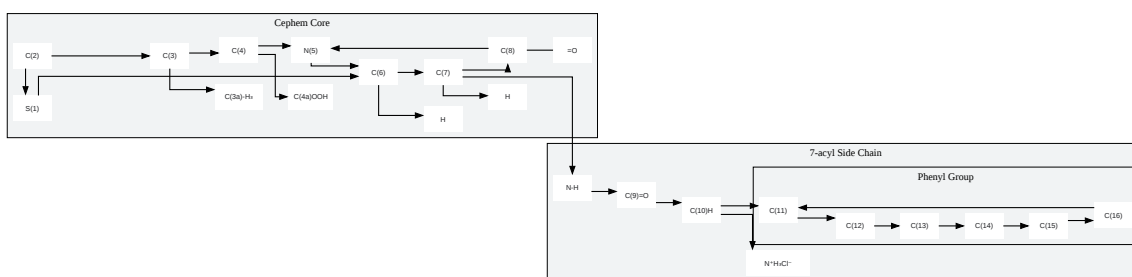
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Introduction: Cephalexin, a first-generation cephalosporin antibiotic, serves as a cornerstone in the treatment of a wide array of bacterial infections.^{[1][2]} Its efficacy is intrinsically linked to its precise molecular structure, particularly the integrity of the β -lactam ring. For researchers and drug development professionals, rigorous analytical characterization is not merely a regulatory formality but a scientific necessity to ensure the identity, purity, and stability of the active pharmaceutical ingredient (API). This guide provides an in-depth technical overview of the essential spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis)—used to characterize **cephalexin hydrochloride anhydrous**. The insights herein are designed to explain the causality behind experimental choices and to provide a framework for robust, self-validating analytical protocols.

Molecular Structure and its Spectroscopic Implications

Understanding the molecular architecture of cephalexin is fundamental to interpreting its spectroscopic data. The molecule features several key structural components: a β -lactam ring fused to a dihydrothiazine ring, a D-phenylglycyl side chain at the 7-position, a methyl group at the 3-position, and a carboxylic acid group at the 4-position. In its hydrochloride form, the primary amine of the phenylglycyl side chain is protonated.

Fig 1: Numbered Structure of Cephalexin Hydrochloride



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Caption: Fig 1: Numbered Structure of Cephalexin Hydrochloride

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for the unambiguous structural elucidation of organic molecules in solution.[3] It provides detailed information about the connectivity and chemical environment of each carbon and hydrogen atom.

¹H NMR Spectroscopy

Proton NMR (¹H NMR) reveals the number of distinct protons and their neighboring environments. The chemical shift (δ), multiplicity (singlet, doublet, etc.), and coupling constant (J) are key parameters for structural assignment.

Expertise & Experience: The choice of solvent is critical. Deuterated water (D₂O) is often used due to the solubility of the hydrochloride salt. However, exchangeable protons (e.g., -NH, -OH, -COOH) will exchange with deuterium and become invisible. Using a solvent like DMSO-d₆ allows for the observation of these exchangeable protons, providing a more complete structural picture. The data presented below is a composite representation based on typical spectra.

- **Sample Preparation:** Accurately weigh 5-10 mg of **cephalexin hydrochloride anhydrous** and dissolve it in ~0.7 mL of a suitable deuterated solvent (e.g., D₂O or DMSO-d₆) in a standard 5 mm NMR tube.
- **Internal Standard:** Tetramethylsilane (TMS) is the standard reference (δ 0.00 ppm), but for aqueous solutions, a water-soluble standard like DSS or TSP is preferable.
- **Acquisition:** Acquire the spectrum on a 400 MHz or higher field spectrometer. Standard parameters include a 30-45° pulse angle and a relaxation delay of 1-2 seconds.
- **Processing:** Fourier transform the raw data, followed by phase and baseline correction. Integrate the signals to determine the relative number of protons.

Proton Assignment	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Notes
C(3a)-H ₃	~2.07	Singlet	-	3 protons of the methyl group.
C(2)-H ₂	~3.30	AB Quartet	~14	2 non-equivalent protons on the dihydrothiazine ring.
C(6)-H	~4.97	Doublet	~4-5	Proton on the β -lactam ring, coupled to C(7)-H.
C(10)-H (Benzylic)	~5.34	Singlet (or Doublet)	- (or ~7)	Benzylic proton. May appear as a singlet in D ₂ O or a doublet coupled to the adjacent NH in DMSO-d ₆ .
C(7)-H	~5.67	Doublet	~4-5	Proton on the β -lactam ring, coupled to C(6)-H.
C(12-16)-H (Aromatic)	~7.60	Multiplet	-	5 protons of the monosubstituted phenyl ring.

Table 1: Representative ¹H NMR data for Cephalexin.[4] Note: Exact chemical shifts can vary based on solvent, concentration, and pH.

¹³C NMR Spectroscopy

Carbon NMR (^{13}C NMR) provides a signal for each unique carbon atom in the molecule, offering a direct count and insight into their electronic environment (e.g., carbonyl, aromatic, aliphatic).

- **Sample Preparation:** Prepare a more concentrated sample than for ^1H NMR, typically 20-50 mg in ~0.7 mL of solvent, due to the lower natural abundance of the ^{13}C isotope.
- **Acquisition:** Acquire the spectrum using a proton-decoupled pulse sequence to simplify the spectrum to singlets for each carbon. A greater number of scans is required compared to ^1H NMR.
- **Processing:** Standard Fourier transform, phasing, and baseline correction are applied.

Carbon Assignment	Chemical Shift (δ , ppm)	Notes
C(3a) (Methyl)	~21	Aliphatic methyl carbon.
C(2)	~28	Aliphatic methylene carbon in the dihydrothiazine ring.
C(10) (Benzylic)	~58	Benzylic carbon attached to the amine.
C(6), C(7)	~59, ~61	β -lactam ring carbons.
C(3)	~125	Olefinic carbon in the dihydrothiazine ring.
C(11-16) (Aromatic)	~128-135	Carbons of the phenyl ring.
C(4)	~140	Olefinic carbon adjacent to the carboxyl group.
C(4a) (Carboxyl)	~165	Carboxylic acid carbonyl carbon.
C(9) (Amide)	~170	Amide carbonyl carbon.
C(8) (β -Lactam)	~175	β -lactam carbonyl carbon, a key identifying signal.

Table 2: Representative ^{13}C NMR data for Cephalexin.[5][6] Note: Assignments are based on typical values and may require 2D NMR for unambiguous confirmation.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and reliable technique for identifying the functional groups present in a molecule. The absorption of infrared radiation corresponds to the vibrational energies of specific bonds, providing a molecular "fingerprint."

Trustworthiness: The presence and position of the β -lactam carbonyl stretch are of paramount importance. A shift or absence of this peak (typically $\sim 1760\text{ cm}^{-1}$) can indicate degradation or hydrolysis of the β -lactam ring, rendering the antibiotic inactive. This makes IR an essential tool for stability and quality control.

- **Instrument Preparation:** Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a suitable solvent (e.g., isopropanol) and running a background scan.
- **Sample Application:** Place a small amount of the **cephalexin hydrochloride anhydrous** powder directly onto the ATR crystal.
- **Data Acquisition:** Apply pressure using the anvil to ensure good contact between the sample and the crystal. Collect the spectrum, typically by co-adding 16 to 32 scans over a range of $4000\text{--}400\text{ cm}^{-1}$.
- **Data Processing:** The resulting spectrum of % Transmittance vs. Wavenumber (cm^{-1}) is analyzed for characteristic absorption bands.

Wavenumber (cm ⁻¹)	Vibrational Mode	Functional Group Assignment
3500 - 3000 (Broad)	O-H, N-H Stretch	Carboxylic acid OH, Amide N-H, and N ⁺ -H ₃ from hydrochloride.[4]
~2925	C-H Stretch	Aliphatic C-H bonds.[7]
~1760	C=O Stretch	β-Lactam carbonyl.[4][7]
~1690	C=O Stretch	Amide I band (C=O stretch).[4][7]
~1600 (Broad)	C=O Stretch	Carboxylate anion (COO ⁻) asymmetric stretch.[4]
~1550-1580	N-H Bend	Amide II band (N-H bend).[7]
820 - 690	C-H Bend	Out-of-plane bending characteristic of a monosubstituted aromatic ring.[4]

Table 3: Characteristic IR absorption bands for Cephalexin.[4][7][8]

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is primarily a quantitative technique used to determine the concentration of an analyte in solution. It relies on the absorption of light by chromophores—in cephalexin, the key chromophore is the α,β-unsaturated carbonyl system within the cephem nucleus.

Authoritative Grounding: The United States Pharmacopeia (USP) and other official compendia specify the use of UV-Vis spectroscopy for assay and dissolution testing of cephalexin formulations.[9][10] The wavelength of maximum absorbance (λ_{max}) is a critical parameter for these tests.

- **Solvent Selection:** Use a solvent in which the analyte is soluble and that is transparent in the UV region of interest. Water, 0.1 N HCl, or phosphate buffers are commonly used as per official methods.[11][12]

- **Standard Solution Preparation:** Accurately prepare a stock solution of USP Cephalixin Reference Standard. Create a series of dilutions to generate a calibration curve or a single standard at a concentration specified by the monograph (e.g., 20 µg/mL).^[9]
- **Sample Solution Preparation:** Prepare the sample solution of **cephalexin hydrochloride anhydrous** at a similar concentration to the standard solution.
- **Measurement:** Scan the solution from approximately 400 nm to 200 nm to identify the λ_{max} . Measure the absorbance of the standard and sample solutions at this wavelength.
- **Quantification:** The concentration of the sample is determined by comparing its absorbance to that of the standard solution, applying the Beer-Lambert Law.

Parameter	Value	Solvent/Conditions
λ_{max}	~260 - 262 nm	Water or aqueous buffer (pH 5.5 - 6.7). ^{[9][13][14][15]}
Molar Absorptivity (ϵ)	~7,880 L·mol ⁻¹ ·cm ⁻¹	Reported in water. ^[14]

Table 4: UV-Vis spectral data for Cephalixin.

Integrated Analytical Workflow

A robust characterization of **cephalexin hydrochloride anhydrous** relies on the synergistic use of these spectroscopic techniques. Each method provides a unique piece of the structural puzzle, and together they form a self-validating system.



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Caption: Fig 2: Spectroscopic Workflow for Cephalexin Analysis

Conclusion

The spectroscopic characterization of **cephalexin hydrochloride anhydrous** by NMR, IR, and UV-Vis is a multi-faceted and essential process in pharmaceutical science. IR provides a rapid confirmation of key functional groups, most notably the vital β -lactam ring. UV-Vis serves as the workhorse for quantitative assays and dissolution studies, as mandated by pharmacopeial standards. NMR stands as the definitive tool for absolute structural confirmation and elucidation. Together, these techniques provide a comprehensive analytical toolkit that ensures the quality, safety, and efficacy of this important antibiotic, underpinning the work of researchers and drug development professionals.

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